

Application Notes and Protocols for the Isolation and Purification of Recombinant Involucrin

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Compound of Interest

Compound Name: *Volucrin*

Cat. No.: *B12380792*

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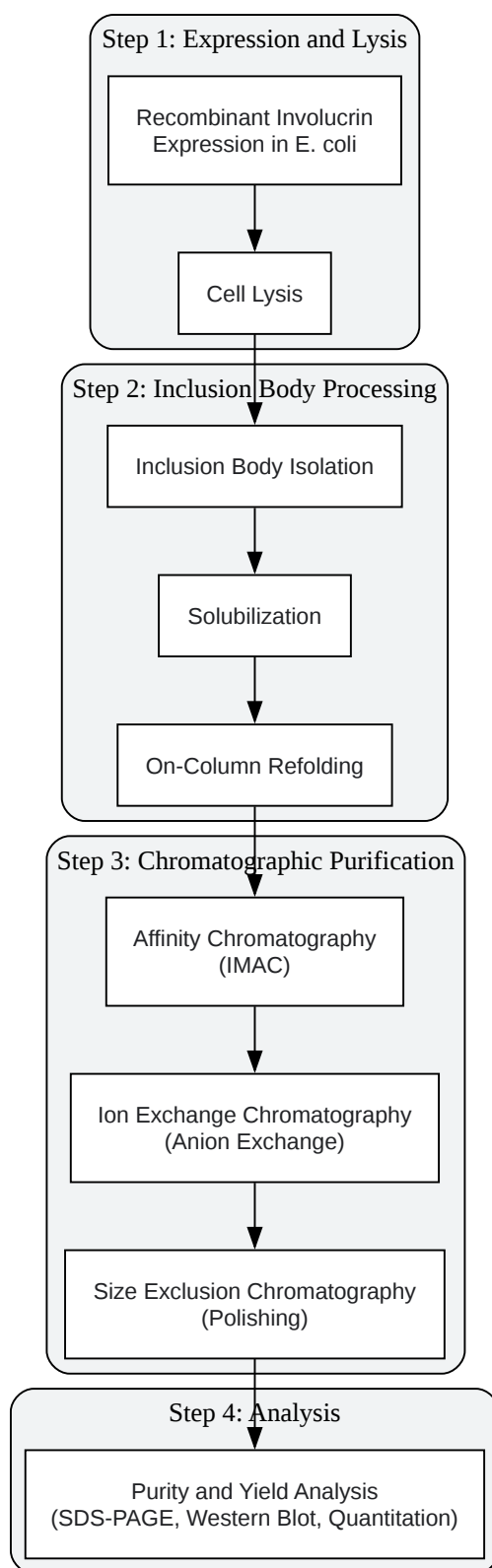
Introduction

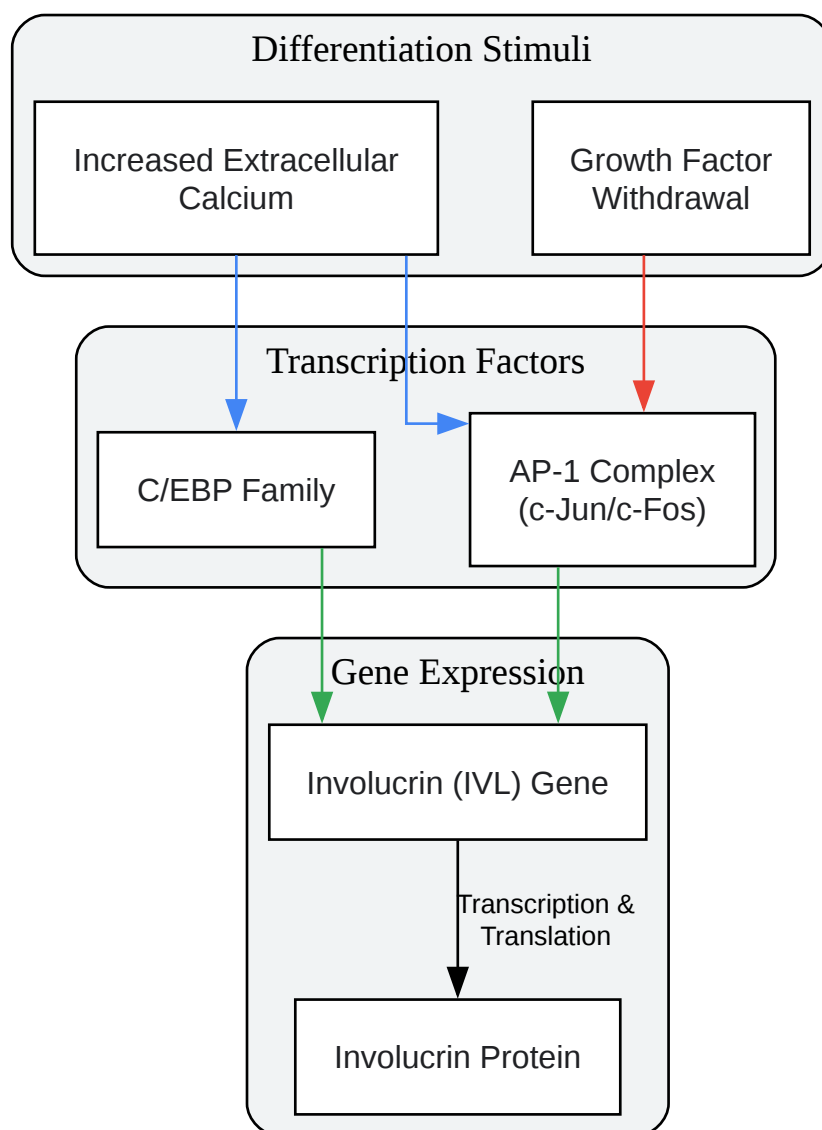
Involucrin is a key structural protein involved in the formation of the cornified envelope in terminally differentiating keratinocytes. Its study is crucial for understanding skin barrier function and related pathologies. Recombinant expression of **involucrin**, typically in prokaryotic systems like *Escherichia coli*, is a common strategy to obtain sufficient quantities for research and development. However, high-level expression in *E. coli* often leads to the formation of insoluble inclusion bodies, necessitating specific protocols for solubilization, refolding, and purification to obtain biologically active protein.

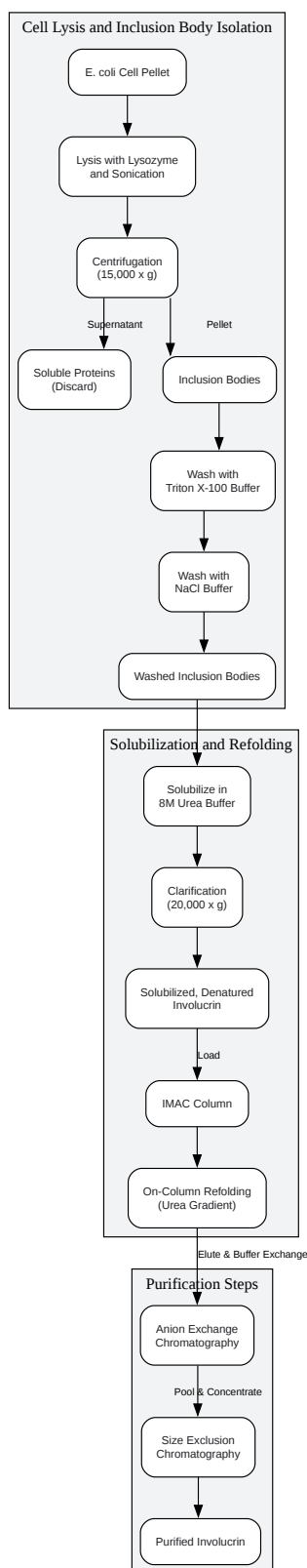
These application notes provide a comprehensive overview and detailed protocols for the isolation and purification of recombinant **involucrin**, with a primary focus on His-tagged **involucrin** expressed in *E. coli*. The workflow addresses the common challenge of inclusion body formation and outlines a multi-step purification strategy to achieve high purity.

Overview of the Purification Workflow

The purification of recombinant **involucrin** from *E. coli* expression systems, especially when sequestered in inclusion bodies, follows a multi-stage process. This workflow is designed to maximize the recovery of soluble, correctly folded, and pure **involucrin**.







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